

Navigating the Disposal of Tazobactam Ester-13C,d3: A Comprehensive Guide

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Compound of Interest

Compound Name: Tazobactam ester-13C,d3

Cat. No.: B12395568

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of Tazobactam ester-13C,d3. As this is a stable isotope-labeled compound, its disposal protocol aligns with the parent compound, Tazobactam, and does not necessitate special precautions for radioactivity.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is crucial to handle Tazobactam ester-13C,d3 with the appropriate personal protective equipment (PPE). This includes, but is not limited to, safety glasses, a lab coat, and chemical-resistant gloves. All handling of the solid compound and its solutions should occur in a well-ventilated area or under a chemical fume hood to minimize the risk of inhalation.

Key Hazards Associated with Tazobactam:

- May cause allergic skin reactions[1].
- May cause allergy or asthma symptoms or breathing difficulties if inhaled[1].

- Very toxic to aquatic life with long-lasting effects[1].

Quantitative Data Summary

For a clear understanding of the chemical and physical properties of Tazobactam, the following table summarizes key quantitative data. This information is critical for a comprehensive hazard assessment and in determining the appropriate disposal pathway.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ N ₄ O ₅ S
Melting Point/Range	140 - 147 °C / 284 - 296.6 °F
Solubility	Soluble in water
Ecotoxicity	Very toxic to aquatic life[1]

Detailed Disposal Procedures

The primary and most critical step in the disposal of Tazobactam ester-13C,d3 is to treat it as a chemical waste and dispose of it through a licensed hazardous waste disposal company. Under no circumstances should this compound be emptied into drains or disposed of with general laboratory trash.

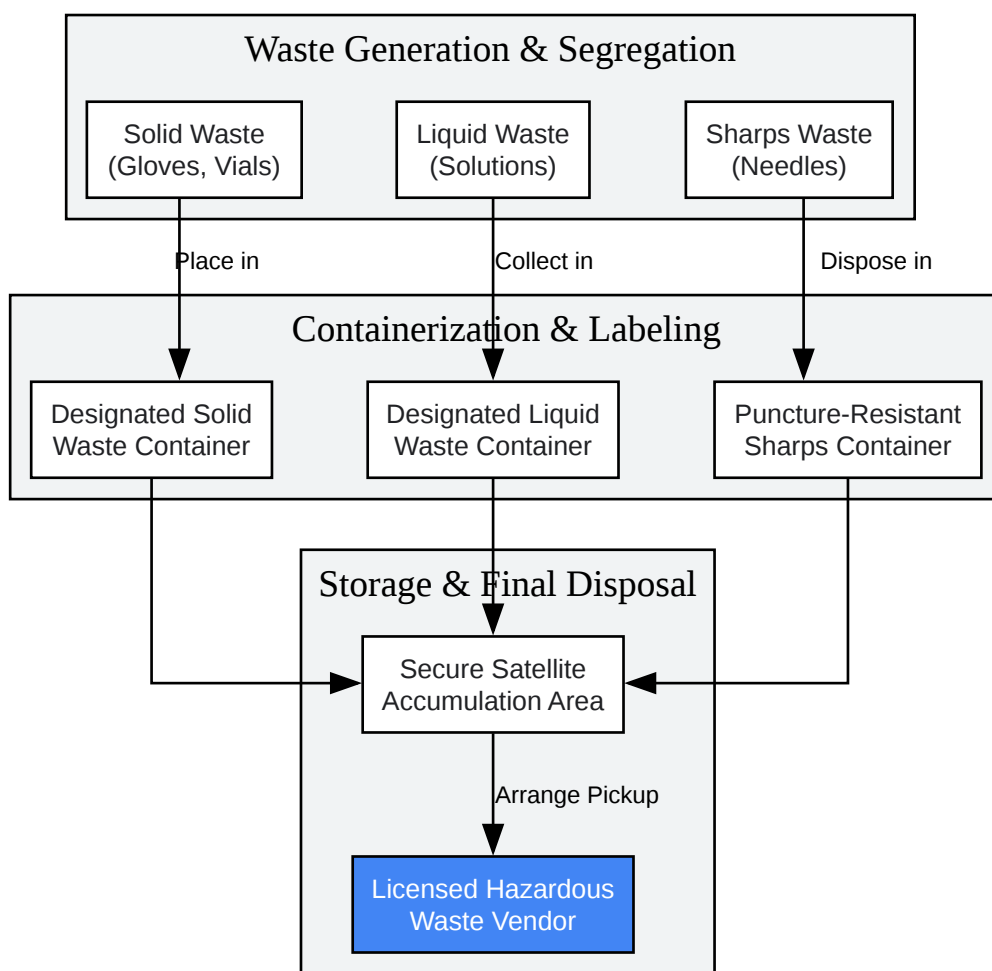
Step-by-Step Disposal Protocol:

- Waste Segregation and Collection:
 - Solid Waste: Place all non-sharp solid waste contaminated with Tazobactam ester-13C,d3, such as gloves, absorbent paper, and empty vials, into a designated, leak-proof solid chemical waste container.
 - Liquid Waste: Collect all liquid waste containing Tazobactam ester-13C,d3 in a designated, sealed, and compatible liquid chemical waste container. Do not mix with other incompatible chemical wastes.

- Sharps Waste: Dispose of all contaminated sharps, including needles and Pasteur pipettes, directly into a designated puncture-resistant sharps container.
- Labeling and Documentation:
 - Clearly and accurately label all waste containers with "Tazobactam ester-13C,d3 Waste," the approximate concentration, and any other solvents present.
 - Maintain a detailed record of the waste generated, including the quantity and date of disposal.
- Storage:
 - Store all waste containers in a designated and secure satellite accumulation area.
 - Ensure that the storage area is away from incompatible materials and is regularly inspected for leaks or spills.
- Final Disposal:
 - Arrange for the collection and disposal of the waste through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal vendor.
 - Chemical waste generators must consult and adhere to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of Tazobactam ester-13C,d3, from initial handling to final disposal.



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Logical workflow for the disposal of Tazobactam ester-13C,d3.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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